

Methyl 4-fluoro-3-nitrobenzoate: A Technical Safety and Handling Guide

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Compound of Interest

Compound Name: Methyl 4-fluoro-3-nitrobenzoate

Cat. No.: B1588446

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This document provides a comprehensive overview of the material safety data for **Methyl 4-fluoro-3-nitrobenzoate** (CAS No. 329-59-9), intended for researchers, scientists, and professionals in drug development. It consolidates critical safety information, handling protocols, and physical properties to ensure safe laboratory practices.

Section 1: Chemical Identification

Identifier	Value
Chemical Name	Methyl 4-fluoro-3-nitrobenzoate
Synonyms	4-Fluoro-3-nitrobenzoic Acid Methyl Ester
CAS Number	329-59-9[1][2][3][4][5]
Molecular Formula	C ₈ H ₆ FNO ₄ [2][4][5][6]
Molecular Weight	199.14 g/mol [2][4][5][6]
Chemical Structure	(See structural information from PubChem CID 5219721)[2]

Section 2: Hazard Identification

Methyl 4-fluoro-3-nitrobenzoate is classified as a hazardous chemical.[1] The primary hazards are related to skin, eye, and respiratory irritation.

GHS Classification Summary

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1][7]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation[7][8]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1][7][8]
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2]

Signal Word: Warning[1][6]

Pictograms:

-  alt text

Precautionary Statements:

- Prevention: Wash hands and any exposed skin thoroughly after handling.[1] Wear protective gloves, clothing, eye, and face protection.[1][7] Avoid breathing dust, fume, gas, mist, vapors, or spray.[1] Use only outdoors or in a well-ventilated area.[1][7]
- Response: Specific procedures for skin, eye, and inhalation exposure are detailed in Section 4.
- Storage: Store in a well-ventilated place and keep the container tightly closed.[1][7] Store locked up.[1][7]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[1]

Section 3: Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **Methyl 4-fluoro-3-nitrobenzoate**.

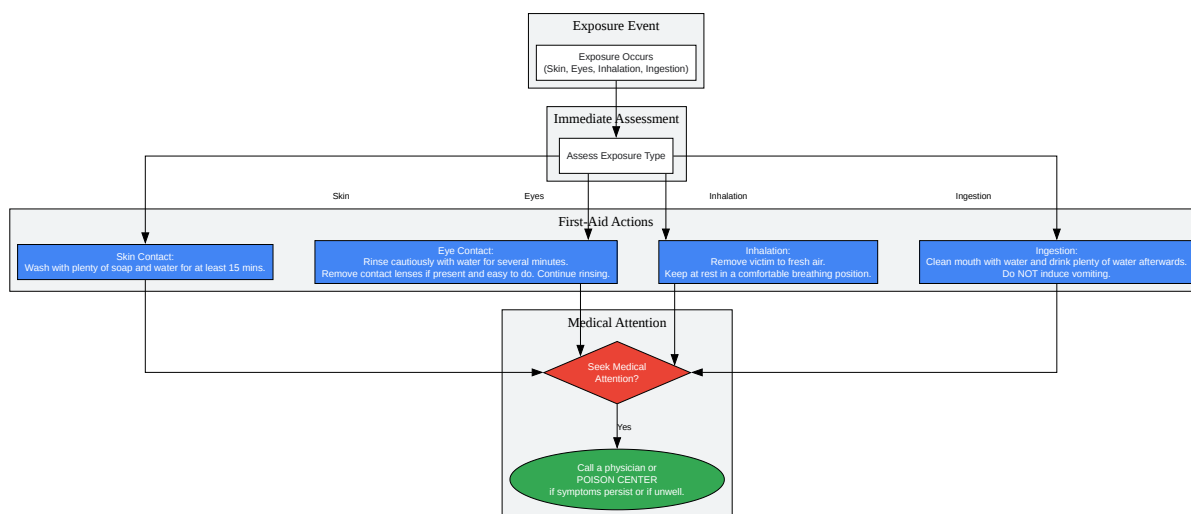
Property	Value	Source
Physical State	Solid, Powder	[1][9]
Appearance	No information available to Light yellow	[1][9]
Odor	No information available	[1]
Melting Point/Range	56 - 59 °C / 132.8 - 138.2 °F	[1]
Boiling Point/Range	109 °C / 228.2 °F @ 1 mmHg	[1]
Flash Point	> 110 °C / > 230 °F	[1]
Solubility	Soluble in ethanol, ether, and methanol. Insoluble in water.	[3][8]

Section 4: Experimental Protocols: Safety and First Aid

Detailed methodologies for emergency response are critical for laboratory safety.

First-Aid Measures Workflow

This diagram outlines the decision-making process for providing first aid after an exposure incident.



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Caption: First-aid response workflow for different exposure routes.

Detailed First-Aid Protocols:

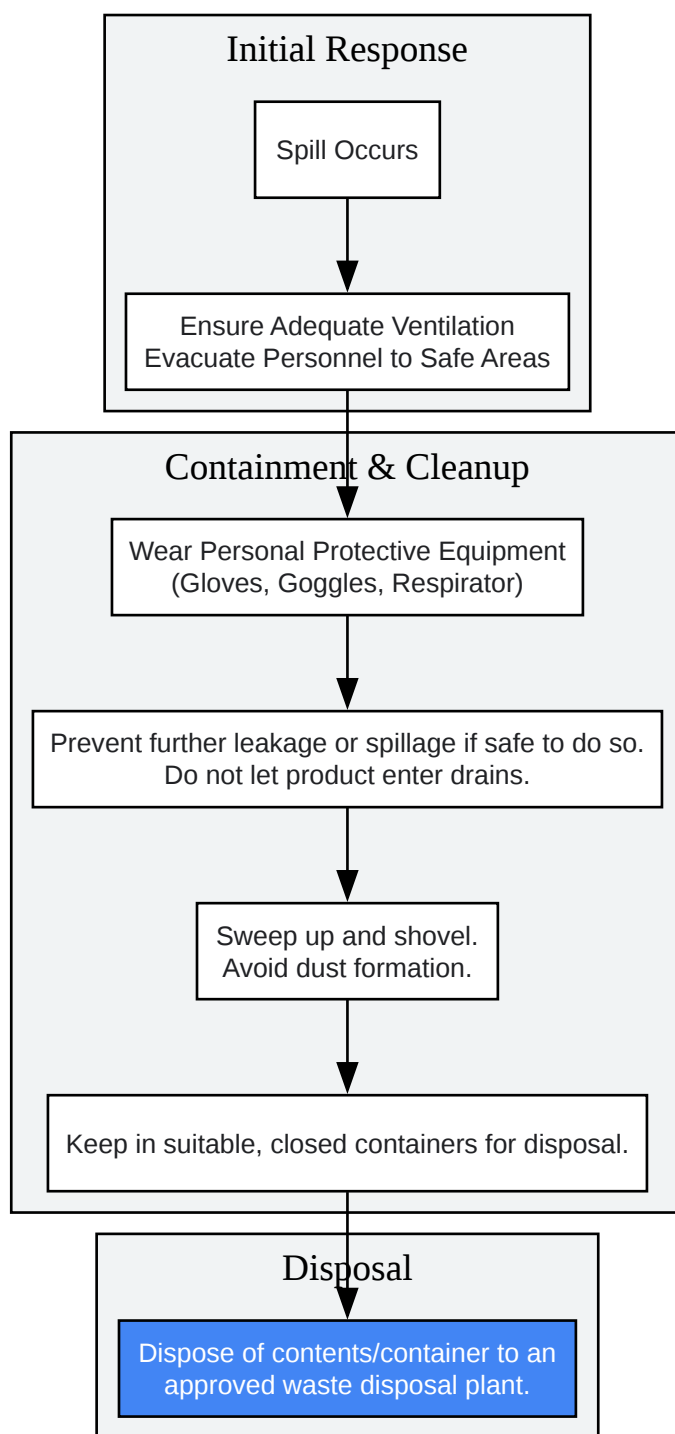
- Eye Contact: Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes.[1] If irritation persists, it is crucial to get medical advice/attention.[1]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[1] If skin irritation occurs, seek medical advice.[1] Contaminated clothing should be removed and washed before reuse.[1]
- Inhalation: Move the individual to fresh air.[1] If the person is not breathing, provide artificial respiration.[5] If symptoms occur, get medical attention.[1]
- Ingestion: Do not induce vomiting.[10] Clean the mouth with water and then drink plenty of water.[1] Seek medical attention if symptoms occur.[1]

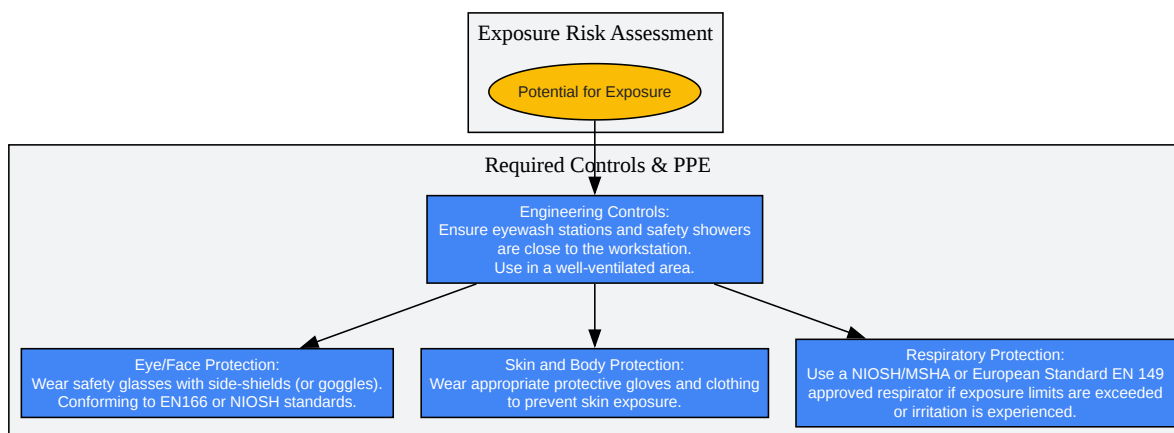
Section 5: Experimental Protocols: Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5]
- Specific Hazards: During a fire, hazardous decomposition products such as carbon monoxide (CO), carbon dioxide (CO₂), nitrogen oxides (NO_x), and hydrogen fluoride may be produced.[1]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) with pressure-demand (MSHA/NIOSH approved or equivalent) and full protective gear.[1][9]

Section 6: Experimental Protocols: Accidental Release

This workflow details the procedural steps for safely managing a spill of **Methyl 4-fluoro-3-nitrobenzoate**.





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